

Comprehensive Safety and Handling Guide for A-71915

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A 71915

Cat. No.: B13442282

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the natriuretic peptide receptor A (NPRA) antagonist, A-71915. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

A-71915 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, appropriate personal protective equipment must be worn at all times when handling this compound. The recommended PPE is summarized in the table below.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemically impervious gloves are required.
Body Protection	Impervious Clothing	A lab coat or other impervious clothing should be worn.
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area. A respirator is necessary if dust or aerosols are generated. [1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of A-71915 and the safety of laboratory personnel.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with adequate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse your mouth.[\[1\]](#)
- Eye Contact: Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids to ensure adequate flushing and promptly call a physician.[\[1\]](#)
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[\[1\]](#)
- Inhalation: Immediately move the individual to fresh air.[\[1\]](#)

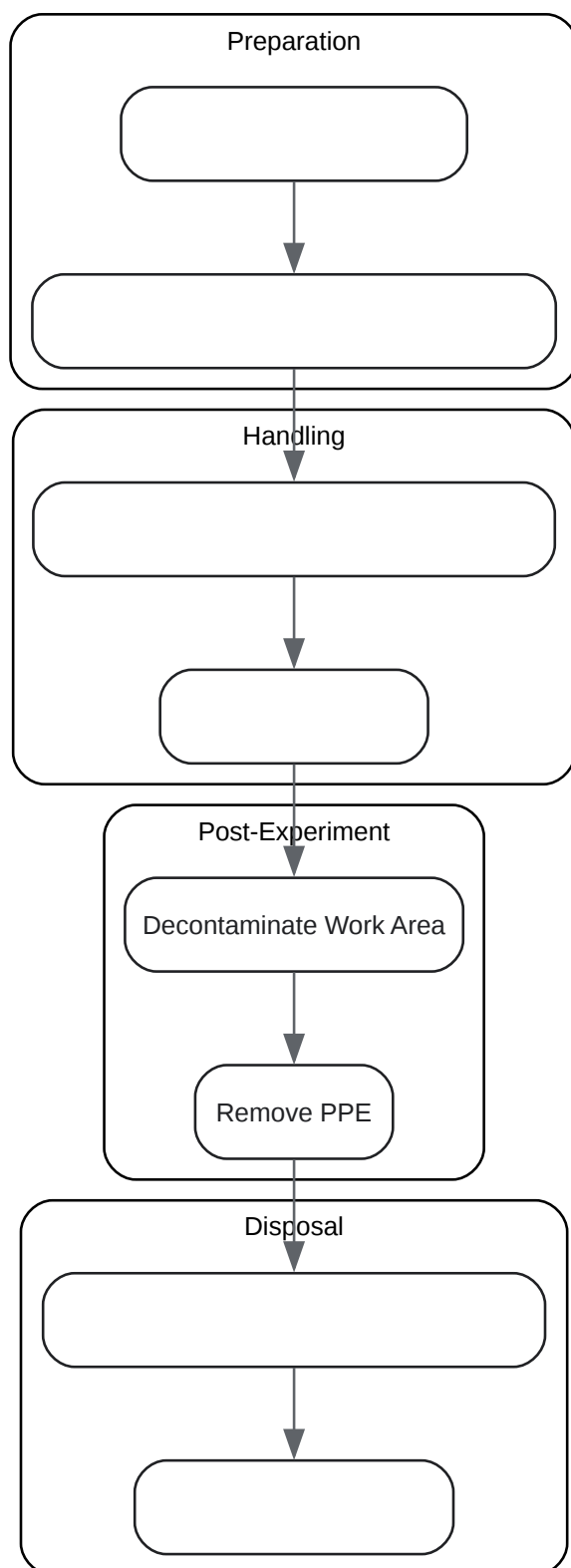
Disposal Plan

Proper disposal of A-71915 and its container is essential to prevent environmental contamination.

- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment and collect any spillage.[\[1\]](#)

Operational Workflow for Handling A-71915

To ensure a systematic and safe approach to working with A-71915, the following workflow should be followed. This diagram outlines the key steps from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the safe handling workflow for A-71915.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A 71915|132956-87-7|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for A-71915]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13442282#personal-protective-equipment-for-handling-a-71915]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com